

# An In-depth Technical Guide to the Nuclear Properties of Germanium-73

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## Compound of Interest

Compound Name: Germanium-73

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This technical guide provides a comprehensive overview of the nuclear stability and intrinsic properties of the **Germanium-73** ( $^{73}\text{Ge}$ ) isotope. The information is curated for professionals in research and development who require precise data on this stable nuclide.

**Germanium-73** is one of the five naturally occurring isotopes of germanium.[1] Unlike its radioisotope counterparts,  $^{73}\text{Ge}$  is a stable nuclide and does not undergo radioactive decay, hence it does not have a characteristic half-life or decay mode in its ground state.[2][3][4] Its stability makes it a valuable subject of study in various scientific fields, particularly in materials science and nuclear magnetic resonance (NMR) spectroscopy.[3][5]

## Core Nuclear and Physical Properties

The fundamental nuclear and physical characteristics of **Germanium-73** are summarized in the table below. This data is essential for a range of applications, from theoretical modeling to the design of experiments involving this isotope.

Property	Value
Stability	Stable
Half-life	Stable
Decay Mode	Not Applicable (Stable)
Natural Abundance	7.73% - 7.76%
Atomic Mass	72.9234589 u - 72.9234626 u
Nuclear Spin (I)	9/2
Magnetic Dipole Moment ( $\mu$ )	-0.87824(5) $\mu$ N to -0.8794677 $\mu$ N
Quadrupole Moment (Q)	-0.173 barn to -0.196 barn
g-factor	-0.1954373
Binding Energy	8.705049 MeV
Mass Excess	-71.297534 MeV
Neutron Number (N)	41
Proton Number (Z)	32

## Experimental Determination of Nuclear Properties

The characterization of the nuclear properties of a stable isotope like **Germanium-73** predominantly relies on spectroscopic techniques, with Nuclear Magnetic Resonance (NMR) spectroscopy being the most prominent.

### Germanium-73 NMR Spectroscopy

$^{73}\text{Ge}$  is the only NMR-active nucleus of germanium, making NMR an indispensable tool for studying its local chemical and physical environment.<sup>[5]</sup> However, several intrinsic properties of  $^{73}\text{Ge}$  present challenges to this technique:

- **Low Gyromagnetic Ratio:** This leads to a lower resonance frequency and reduced sensitivity.<sup>[6]</sup>

- **Low Natural Abundance:** At approximately 7.73%, the low prevalence of  $^{73}\text{Ge}$  necessitates sensitive equipment or isotopic enrichment.[\[5\]](#)[\[6\]](#)
- **Large Quadrupole Moment:** As a quadrupolar nucleus (spin  $I > 1/2$ ),  $^{73}\text{Ge}$  interacts with local electric field gradients, which can lead to significant line broadening in the NMR spectrum.[\[6\]](#)[\[7\]](#)

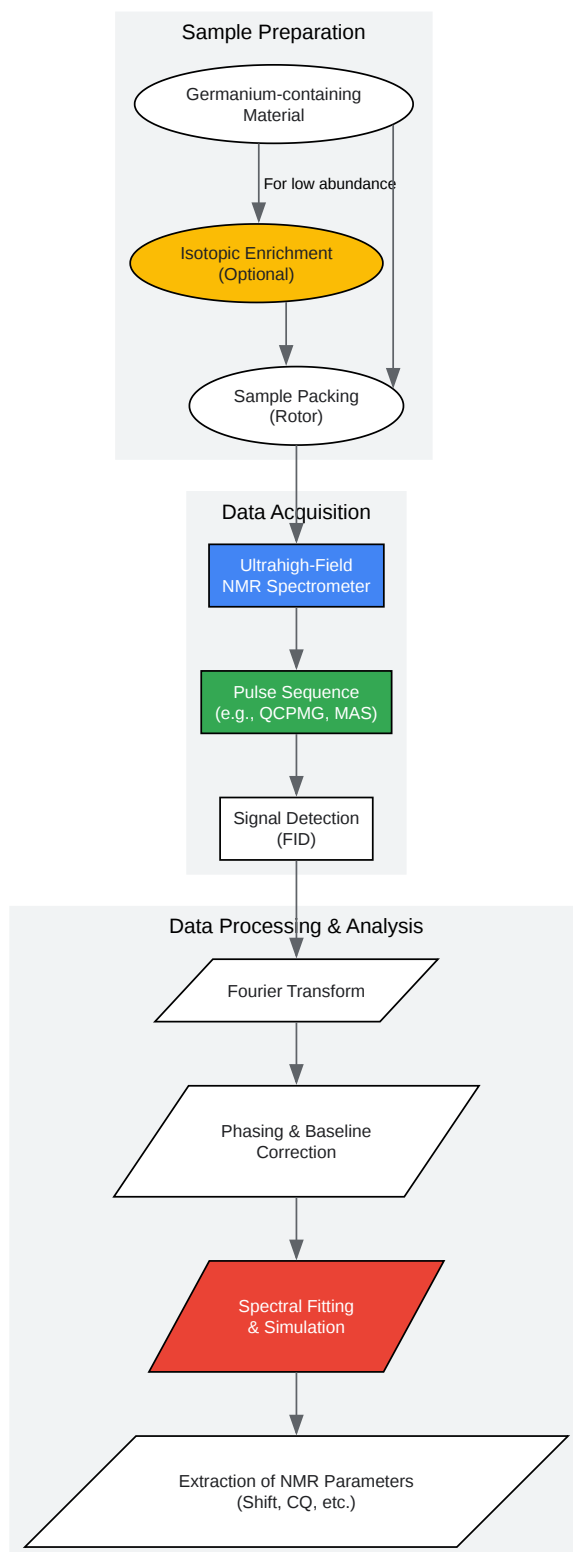
Despite these challenges, advancements in high-field NMR have made the acquisition of interpretable spectra feasible, providing valuable structural information.[\[6\]](#)[\[8\]](#)

Methodology for  $^{73}\text{Ge}$  Solid-State NMR at Ultrahigh Magnetic Fields:

The experimental workflow for acquiring  $^{73}\text{Ge}$  solid-state NMR data typically involves the use of ultrahigh-field magnets (e.g., 21.1 T) to enhance sensitivity and resolution.[\[9\]](#) Techniques such as the Quadrupolar Carr-Purcell Meiboom-Gill (QCPMG) sequence are employed to further improve the signal-to-noise ratio for broad powder patterns.[\[9\]](#) For materials with high symmetry at the germanium site, Magic Angle Spinning (MAS) can be used to average anisotropic interactions and obtain sharper resonance lines.[\[9\]](#)

## Visualizing Experimental and Conceptual Frameworks

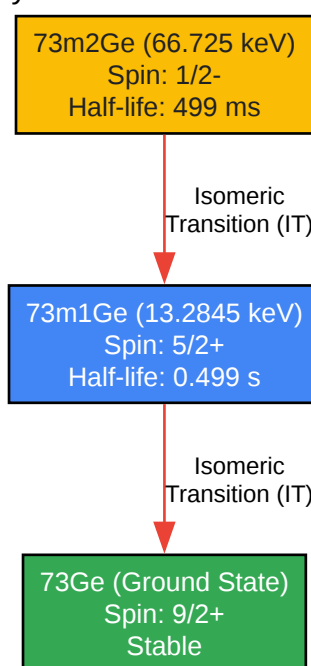
The following diagrams illustrate the general workflow for NMR analysis and the concept of nuclear isomerism, which is relevant to the excited states of  $^{73}\text{Ge}$ .

General Workflow for  $^{73}\text{Ge}$  NMR Spectroscopy[Click to download full resolution via product page](#)Caption: General workflow for  $^{73}\text{Ge}$  NMR spectroscopy.

## Nuclear Isomers of Germanium-73

While the ground state of  $^{73}\text{Ge}$  is stable, it possesses nuclear isomers, which are metastable excited states of the nucleus. These isomers do decay and have specific half-lives. For instance, a known isomer of  $^{73}\text{Ge}$  has an excitation energy of 13.2845(15) keV and a half-life of 0.499(11) seconds.[2] Another isomer exists at 66.725(9) keV with a half-life of 499(11) milliseconds.[2] The decay of these metastable states can be studied using specialized detector setups.[10][11]

Decay of  $^{73}\text{Ge}$  Nuclear Isomers



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Caption: Decay of  $^{73}\text{Ge}$  nuclear isomers.

In conclusion, **Germanium-73** is a stable isotope with well-characterized nuclear properties. Its utility in scientific research, particularly in the realm of solid-state NMR, continues to expand with technological advancements. The data and methodologies presented in this guide offer a foundational understanding for professionals engaging with this versatile isotope.

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